

Protocol for preparing stock solutions of N-isopropyl-1H-indole-5-carboxamide.

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Compound of Interest

Compound Name: *N-isopropyl-1H-indole-5-carboxamide*

Cat. No.: B2370092

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

N-isopropyl-1H-indole-5-carboxamide is a small organic molecule belonging to the indole carboxamide class of compounds. Compounds in this class are of significant interest in drug discovery and chemical biology due to their diverse biological activities. Accurate and reproducible experimental results rely on the correct preparation of stock solutions of such compounds. This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **N-isopropyl-1H-indole-5-carboxamide**.

Data Presentation

A summary of the key quantitative data for **N-isopropyl-1H-indole-5-carboxamide** is provided in the table below. Please note that the molecular weight is an estimate based on a closely related compound, N-isobutyl-1H-indole-5-carboxamide, and should be confirmed with the specific batch information if available.

Parameter	Value	Source/Note
Molecular Formula	C ₁₂ H ₁₄ N ₂ O	-
Molecular Weight	~202.25 g/mol	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	General laboratory practice for indole derivatives[2][3]
Alternative Solvents	Ethanol, Dimethylformamide (DMF)	Indole derivatives show solubility in these solvents[4][5]
Recommended Stock Concentration	10 mM - 50 mM	Standard practice for small molecule stock solutions[6]
Storage Conditions	-20°C or -80°C in tightly sealed, amber vials	To prevent degradation and photodecomposition[6]
Appearance	White to off-white solid	General appearance of similar compounds

Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **N-isopropyl-1H-indole-5-carboxamide** in DMSO.

Materials:

- **N-isopropyl-1H-indole-5-carboxamide** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous, ≥99.5% purity
- Analytical balance
- Spatula
- Weighing paper or boat
- Microcentrifuge tubes or amber glass vials with screw caps
- Pipettors and sterile, filtered pipette tips

- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions:

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **N-isopropyl-1H-indole-5-carboxamide** and DMSO before handling.

Procedure:

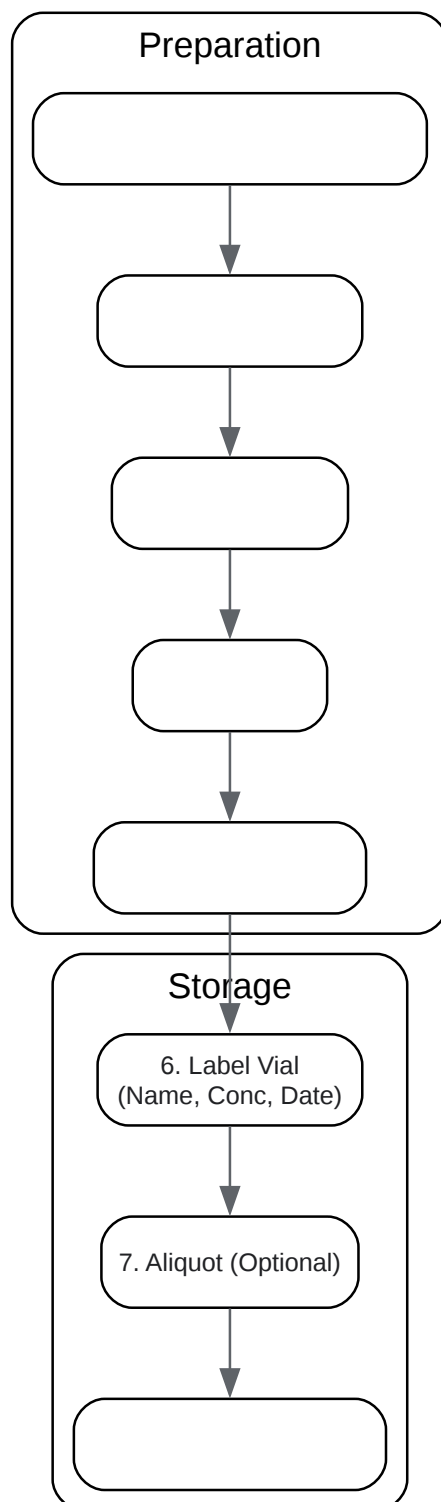
- Determine the required mass:
 - To prepare a 10 mM stock solution, the required mass of **N-isopropyl-1H-indole-5-carboxamide** needs to be calculated.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 202.25 \text{ g/mol} = 0.0020225 \text{ g} = 2.02 \text{ mg}$
- Weigh the compound:
 - Place a clean, dry weighing boat on the analytical balance and tare it.
 - Carefully weigh out the calculated mass of **N-isopropyl-1H-indole-5-carboxamide** using a spatula.
- Dissolve the compound:
 - Transfer the weighed compound into a sterile microcentrifuge tube or an amber glass vial.

- Add the desired volume of anhydrous DMSO to the tube/vial. For the example above, add 1 mL of DMSO.
- Tightly cap the tube/vial.
- Ensure complete dissolution:
 - Vortex the solution for 30-60 seconds to facilitate dissolution.
 - Visually inspect the solution to ensure that all solid has dissolved. If necessary, gently warm the solution in a water bath (not exceeding 40°C) and vortex again.
- Label and store:
 - Clearly label the tube/vial with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.
 - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C or -80°C in the dark.

Mandatory Visualization

Workflow for Preparing Stock Solution

Workflow for Preparing N-isopropyl-1H-indole-5-carboxamide Stock Solution

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Caption: Workflow for stock solution preparation.

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